

Technical Guide: Molecular Weight & Bioanalytical Application of rac-Butoconazole-d5 Nitrate

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Compound of Interest

Compound Name: *rac Butoconazole-d5 Nitrate*

Cat. No.: *B13855026*

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Executive Summary

Butoconazole Nitrate is a broad-spectrum imidazole antifungal used primarily in gynecological medicine. In quantitative bioanalysis (LC-MS/MS), the use of a Stable Isotope Labeled (SIL) internal standard is critical to compensate for matrix effects, particularly in complex matrices like plasma or vaginal fluid.

rac-Butoconazole-d5 Nitrate is the deuterated analog where five hydrogen atoms are replaced by deuterium (

). This modification creates a mass shift of ~5.03 Da, allowing for mass-spectrometric differentiation from the analyte while maintaining identical chromatographic behavior.

Part 1: Physicochemical Identity & Molecular Weight

The following data compares the unlabeled therapeutic agent with its deuterated internal standard.

Comparative Data Table

Property	Butoconazole Nitrate (Unlabeled)	rac-Butoconazole-d5 Nitrate (Labeled)
CAS Number	64872-77-1	1263276-38-3 (or generic d5 CAS)
Chemical Formula (Salt)		
Molecular Weight (Salt)	474.79 g/mol	479.82 g/mol
Free Base Formula		
Free Base MW	411.78 g/mol	416.81 g/mol
Mass Shift ()	—	+5.03 Da
Appearance	White crystalline powder	White to off-white solid
Solubility	DMSO, Methanol, Chloroform	DMSO, Methanol (identical to analyte)

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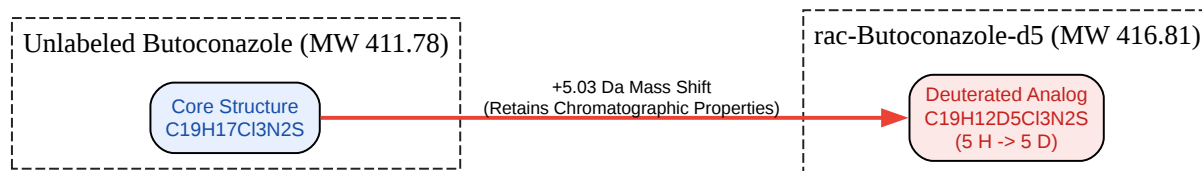
Note on "rac" (Racemic): Butoconazole contains a chiral center at the C2 position of the butyl chain. The "rac" designation indicates the standard is a 1:1 mixture of the (

) and (

) enantiomers, ensuring it co-elutes with the pharmaceutical API (typically administered as a racemate).

Structural Visualization

The diagram below illustrates the free base structure and the concept of the mass shift.



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Figure 1: Comparison of Unlabeled and Deuterated Butoconazole Free Base. The Nitrate salt adds HNO₃ (+63.01 Da) to both species.

Part 2: The Isotope Effect & Analytical Utility

Why a +5 Da Shift?

In mass spectrometry, a shift of +3 Da is often the minimum required to avoid overlap with natural isotopes. However, Butoconazole presents a unique challenge due to its three Chlorine atoms.

- Chlorine Isotope Pattern: Chlorine exists naturally as

(75%) and

(25%).

- The "M+X" Envelope: A molecule with 3 chlorines will show significant peaks at

,

,

, and

.

- Interference Avoidance: If a deuterated standard only had a +3 Da shift, its primary signal (

) would overlap with the

and

isotopes of the unlabeled drug.

- The d5 Solution: A +5 Da shift pushes the Internal Standard's mass (416) clear of the unlabeled Butoconazole's significant isotopic envelope (411, 413, 415), ensuring pure signal integration.

Part 3: Experimental Protocol (LC-MS/MS Bioanalysis)

Objective: Quantification of Butoconazole in human plasma using rac-Butoconazole-d5 as the Internal Standard.

Reagent Preparation

- Stock Solution (Analyte): Dissolve 10 mg Butoconazole Nitrate in 10 mL Methanol (1.0 mg/mL).
- Stock Solution (IS): Dissolve 1 mg rac-Butoconazole-d5 Nitrate in 1 mL DMSO (1.0 mg/mL).
- Working IS Solution: Dilute Stock IS with 50% Methanol to reach a concentration of ~500 ng/mL.

Sample Extraction (Protein Precipitation)

This method is chosen for high throughput and recovery.

- Aliquot: Transfer 50 μ L of plasma sample into a 1.5 mL centrifuge tube.
- Spike IS: Add 10 μ L of Working IS Solution (d5). Vortex gently.
- Precipitate: Add 200 μ L of Acetonitrile (cold).
- Vortex: Mix vigorously for 30 seconds to ensure complete protein precipitation.
- Centrifuge: Spin at 13,000 rpm for 10 minutes at 4°C.
- Transfer: Transfer 100 μ L of the clear supernatant to an autosampler vial containing 100 μ L of mobile phase (Water/Formic Acid).

LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Waters XBridge or Phenomenex Kinetex), 2.1 x 50 mm, 3.5 μ m.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - B: Acetonitrile.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Gradient: 5% B to 95% B over 3 minutes.
- Ionization: ESI Positive Mode ([\[4\]](#)).[\[4\]](#)

MRM Transitions (Multiple Reaction Monitoring):

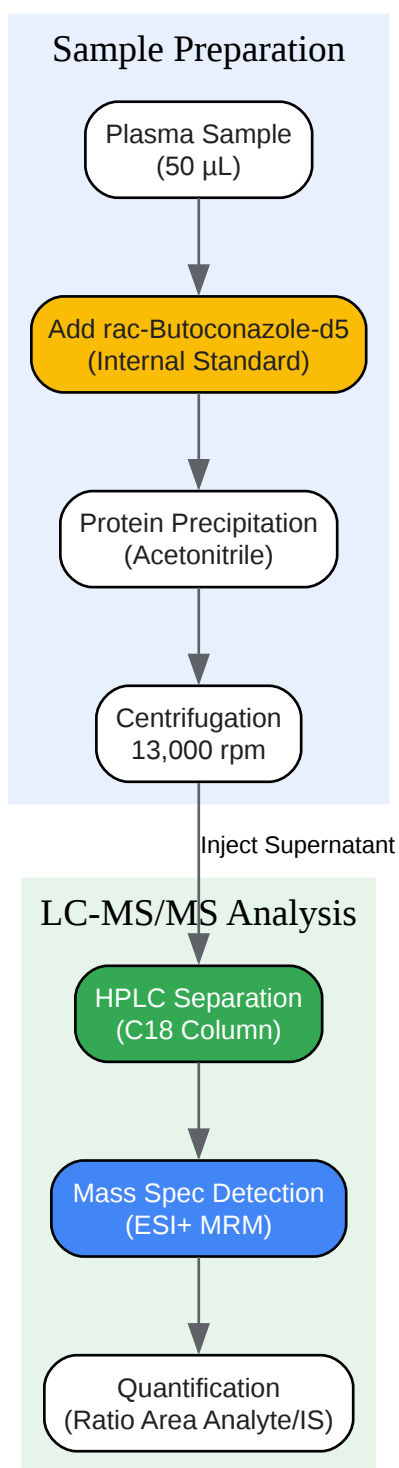
Compound	Precursor Ion ()	Product Ion ()	Cone Voltage (V)	Collision Energy (eV)
Butoconazole	411.1 ()	165.1	30	25
Butoconazole-d5	416.1	165.1 or 170.1*	30	25

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**Critical Technical Note: The product ion for the d5 variant depends on the position of the label.*

- *If the label is on the imidazole or butyl chain (lost during fragmentation), the product ion remains 165.1 (chlorobenzyl fragment).*
 - *If the label is on the chlorobenzyl ring, the product ion shifts to 170.1.*
 - *Action: Always perform a Product Ion Scan on your specific lot of IS to confirm the correct Q3 mass.*
-

Workflow Diagram



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Figure 2: Bioanalytical Workflow for Butoconazole Quantification.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 47471, Butoconazole Nitrate. PubChem. Available at: [\[Link\]](#)
- U.S. Food and Drug Administration (FDA). Bioanalytical Method Validation Guidance for Industry. FDA.gov. Available at: [\[Link\]](#)

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